

Application Notes and Protocols: N-Palmitoyl-L-aspartate in Neuroscience Research

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Compound of Interest

Compound Name: *N-Palmitoyl-L-aspartate*

Cat. No.: B1678353

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Disclaimer: **N-Palmitoyl-L-aspartate** is a research compound with limited currently published applications in neuroscience. The information herein combines its one documented activity with proposed investigational uses based on its chemical structure. The protocols provided are established methodologies that can be adapted for its study.

Introduction

N-Palmitoyl-L-aspartate is a naturally occurring N-acyl amide, a class of lipid signaling molecules that includes well-studied neuromodulators like Palmitoylethanolamide (PEA) and N-arachidonoyl glycine (NAGly). Structurally, it consists of a 16-carbon saturated fatty acid (palmitic acid) linked via an amide bond to the amino acid L-aspartate. This unique structure suggests potential interactions with multiple cellular signaling pathways.

Currently, its primary documented bioactivity is the inhibition of the Hedgehog (Hh) signaling pathway. However, its structural similarity to other anti-inflammatory and neuromodulatory N-acyl amides, combined with the presence of the L-aspartate moiety (related to the excitatory neurotransmitter L-aspartate), makes it a compound of interest for broader neuroscience research, particularly in the fields of neurodevelopment, neuroinflammation, and neuronal signaling.

Data Presentation

Quantitative data for **N-Palmitoyl-L-aspartate** in neuroscience applications is not widely available. The tables below summarize its known properties and provide context by comparing

it to related, well-characterized N-acyl amides.

Table 1: Physicochemical Properties and Known Biological Activity of **N-Palmitoyl-L-aspartate**

Property	Value	Reference
Formal Name	N-(1-oxohexadecyl)-L-aspartic acid	
CAS Number	1782-17-8	
Molecular Formula	C ₂₀ H ₃₇ NO ₅	
Formula Weight	371.5 g/mol	
Solubility (approx.)	DMF: 20 mg/mL DMSO: 15 mg/mL Ethanol: 25 mg/mL PBS (pH 7.2): 2 mg/mL	
Known Biological Activity	Inhibits Hedgehog signaling stimulated by Smoothed agonist (SAG). Does not alter cannabinoid receptor or FAAH activity.	

Table 2: Comparison with Structurally Related N-Acyl Amides (for Investigational Context)

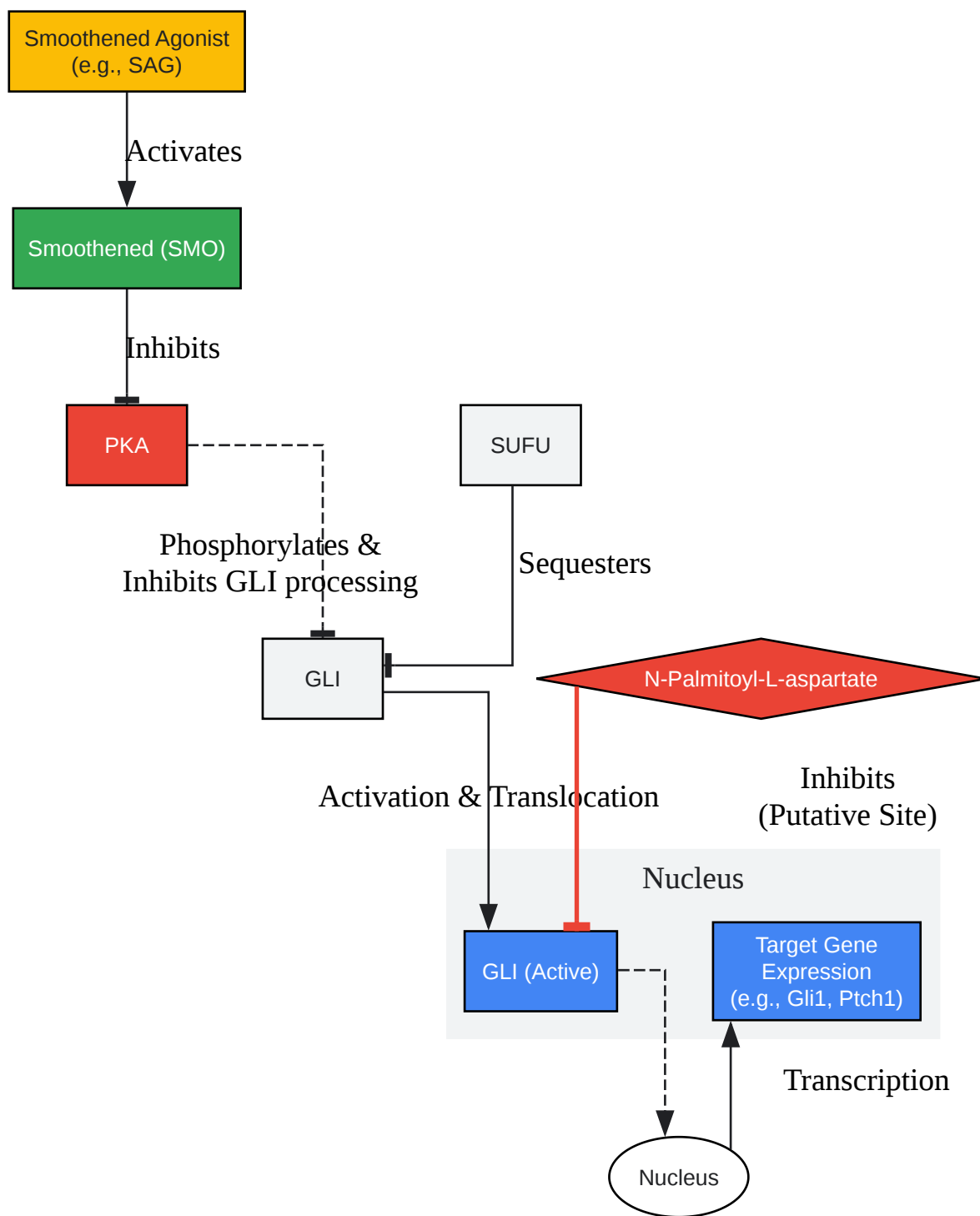
Compound	Common Acyl Chain	Headgroup	Key Neuroscience Targets	Primary Investigated Effects
N-Palmitoyl-L-aspartate	Palmitic Acid	L-Aspartate	Hedgehog Pathway	Inhibition of Hh signaling
Palmitoylethanol amide (PEA)	Palmitic Acid	Ethanolamine	PPAR- α , GPR55	Anti-inflammatory, analgesic[1][2]
N-Arachidonoyl glycine (NAGly)	Arachidonic Acid	Glycine	GPR18	Antinociceptive, anti-inflammatory[3][4]

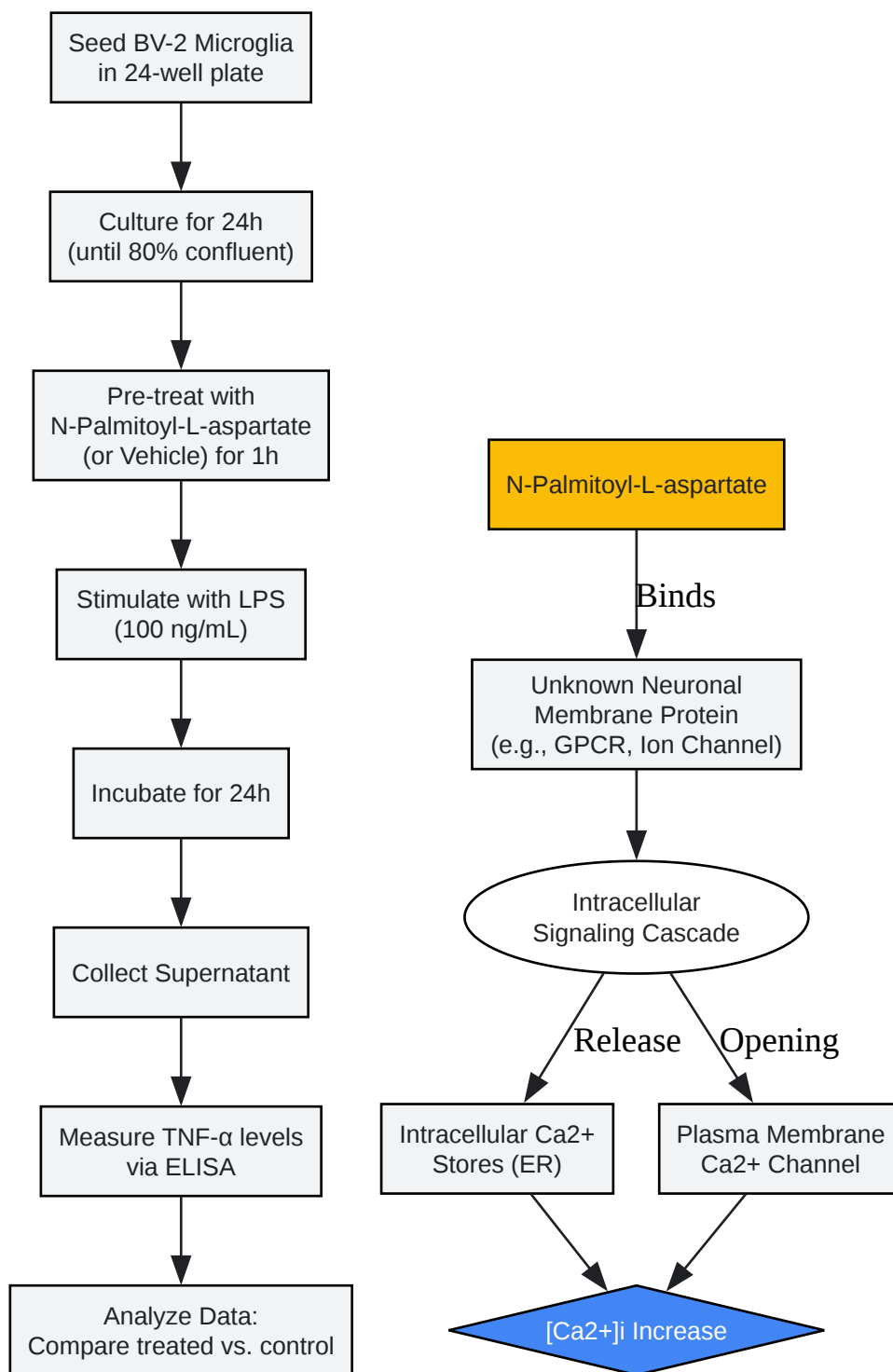
Application 1: Inhibition of Hedgehog Signaling (Established Application)

Application Note

The Hedgehog (Hh) signaling pathway is crucial for embryonic development, particularly for patterning the central nervous system. Its aberrant reactivation in adults is implicated in neurodegenerative diseases and cancers, including medulloblastoma. **N-Palmitoyl-L-aspartate** is reported to inhibit Hh signaling downstream of activation by Smoothened (SMO) agonists, making it a useful tool for studying Hh pathway dynamics and for screening potential therapeutic strategies targeting this pathway.

Signaling Pathway Diagram





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